

Application Notes & Protocols: The Role of Oxamide Linkers in Supramolecular Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N'*-bis(3-methoxyphenyl)oxamide

Cat. No.: B133011

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Audience: Researchers, scientists, and drug development professionals.

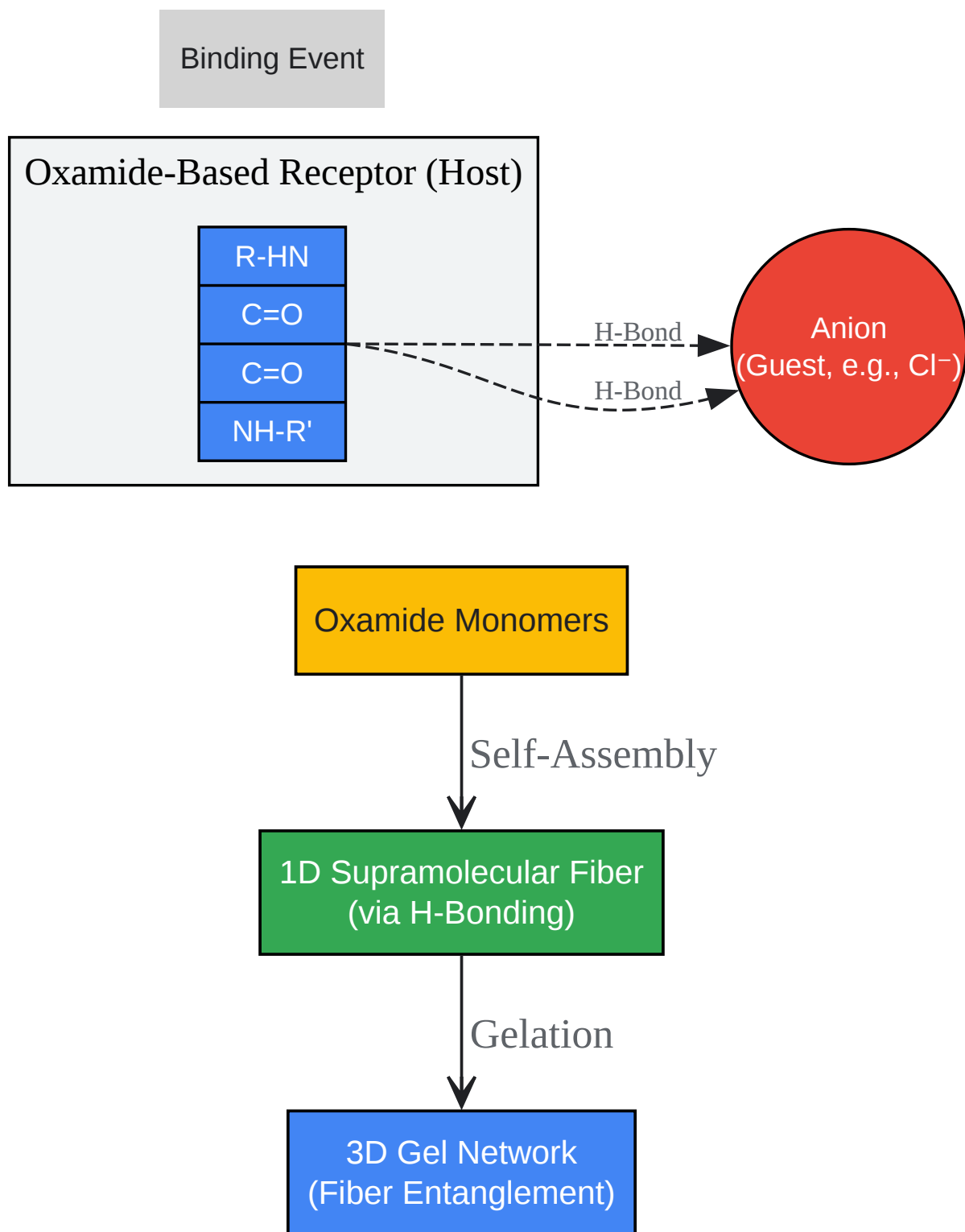
Abstract: The oxamide unit, characterized by its N,N'-diacylated hydrazine core, is a structurally simple yet powerful linker in supramolecular chemistry. Its rigid, planar conformation and the presence of two pairs of hydrogen-bond donors (N-H) and acceptors (C=O) make it an exceptional building block for creating highly ordered, non-covalent assemblies. This document provides an overview of the key applications of oxamide linkers, quantitative data on their binding capabilities, and detailed protocols for their synthesis and characterization in a research setting.

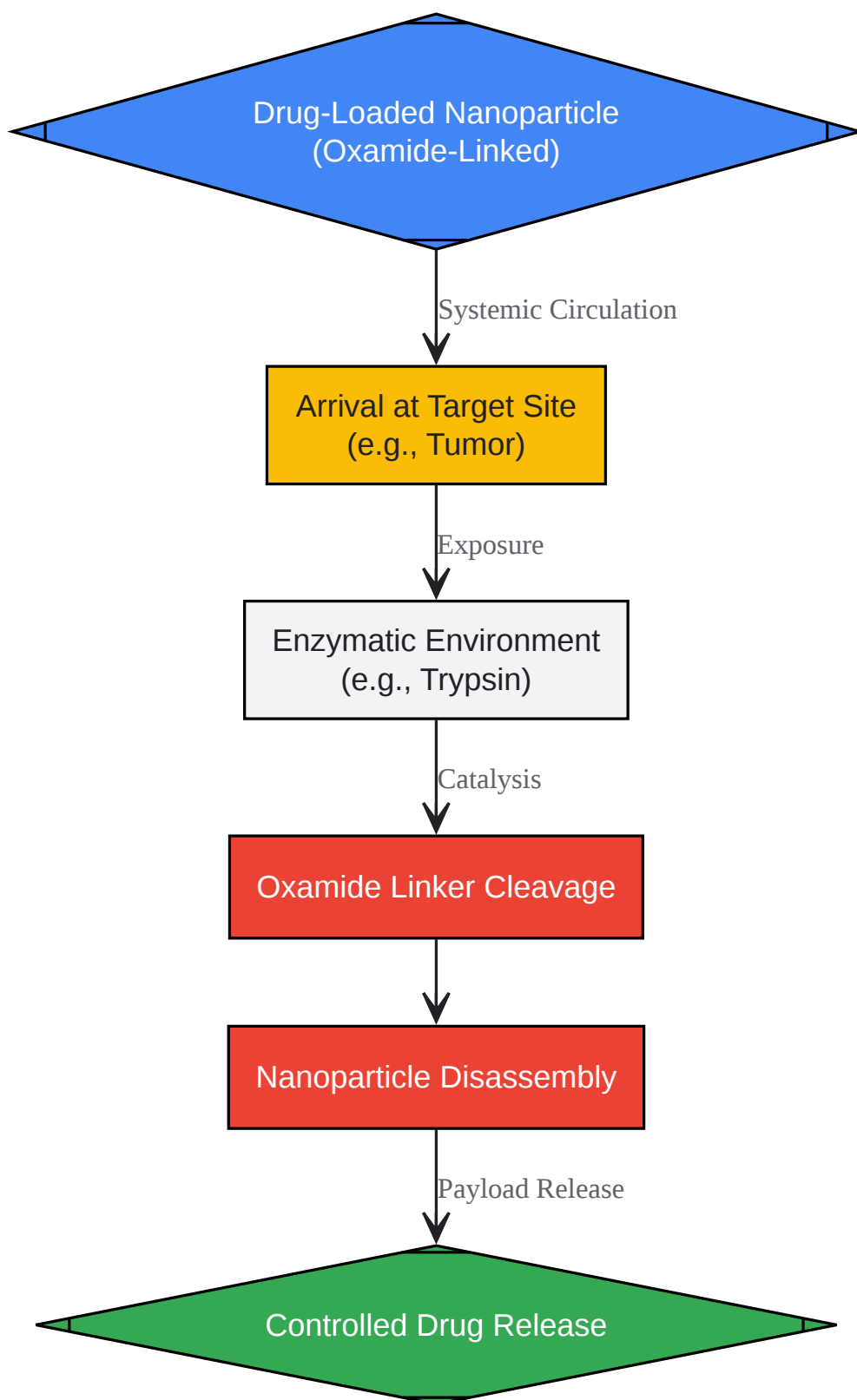
Core Principles and Applications

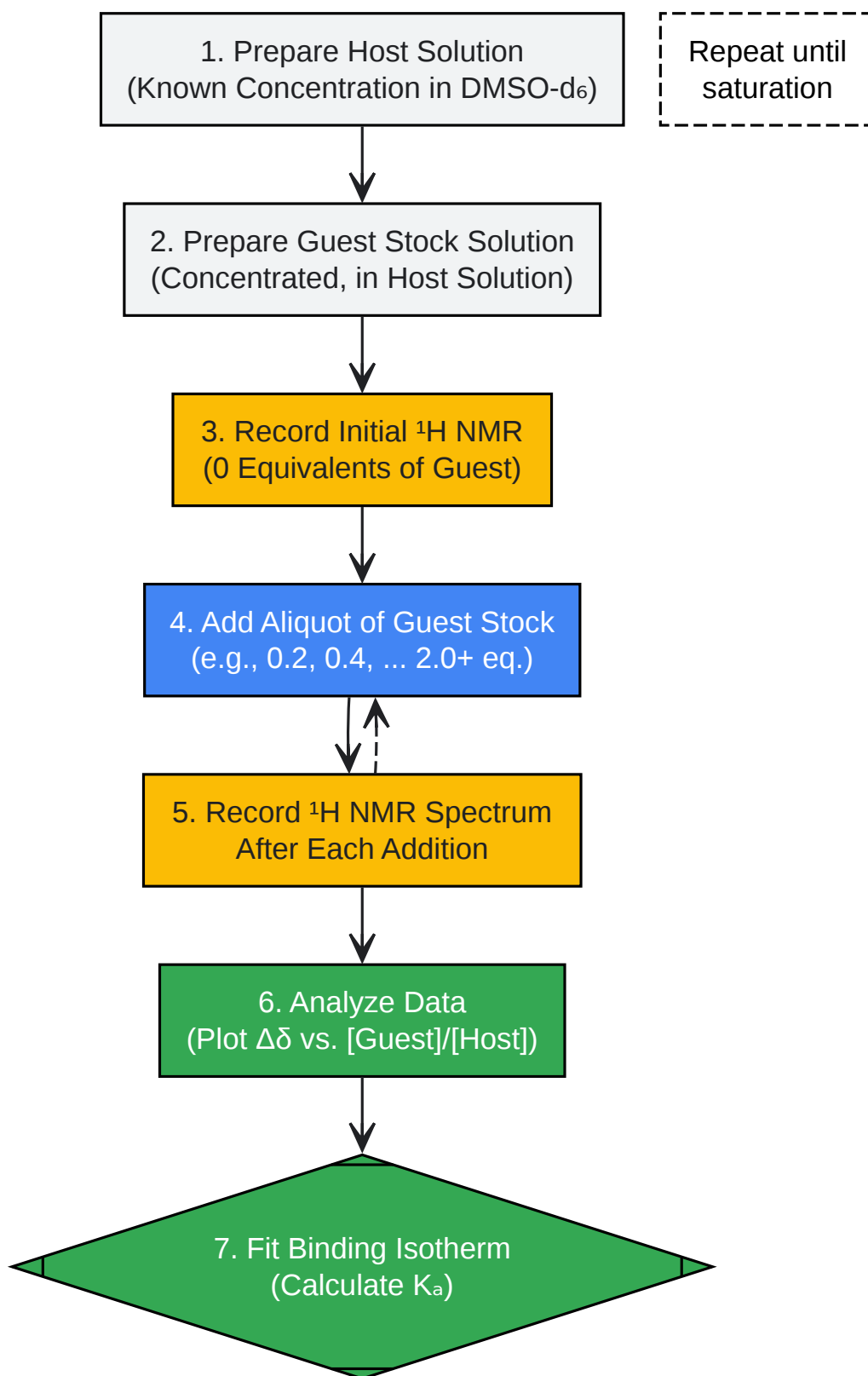
The utility of the oxamide linker is rooted in its predictable geometry and strong, directional hydrogen-bonding capabilities. The two amide groups are often oriented anti-parallel, creating a robust motif for self-assembly and molecular recognition.

Anion Recognition

The electron-deficient N-H protons of the oxamide core are pre-organized for binding to anions. By incorporating oxamide units into macrocyclic or acyclic structures, researchers can create highly selective receptors for anions like halides, sulfates, and phosphates. The rigidity of the linker minimizes the entropic penalty upon binding, leading to high association constants.^{[1][2]}







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References

- 1. Macrocyclic squaramides: anion receptors with high sulfate binding affinity and selectivity in aqueous media - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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